

Spectroscopic characterization of Pigment Yellow 155

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Compound of Interest

Compound Name: *Pigment Yellow 155*

CAS No.: *68516-73-4*

Cat. No.: *B1583708*

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An In-Depth Technical Guide to the Spectroscopic Characterization of **Pigment Yellow 155**

This guide provides a comprehensive technical overview of the essential spectroscopic methods used to characterize C.I. **Pigment Yellow 155** (PY 155). As a high-performance bisacetoacetaryl disazo pigment, PY 155 is valued for its brilliant greenish-yellow hue, excellent lightfastness, and thermal stability, making it a critical colorant in plastics, coatings, and printing inks.^[1] A thorough understanding of its spectroscopic signature is paramount for quality control, formulation development, and competitive analysis.

This document moves beyond mere procedural descriptions to delve into the causality behind analytical choices, offering field-proven insights to ensure robust and reliable characterization.

Foundational Properties of Pigment Yellow 155

A precise characterization begins with understanding the fundamental physicochemical properties of the pigment. These parameters are the baseline against which all spectroscopic data are interpreted. PY 155 is a disazo pigment known for its high tinting strength and good resistance to solvents, acids, and alkalis.^{[2][3]}

Property	Value	Source
C.I. Name	Pigment Yellow 155	[2]
C.I. Number	200310	[2][4]
CAS Number	68516-73-4	[2]
Chemical Class	Disazo	[2]
Molecular Formula	C ₃₄ H ₃₂ N ₆ O ₁₂	[5]
Molecular Weight	716.65 g/mol	[5]
Appearance	Brilliant yellow powder	[4]
Shade	Greenish Yellow	[2][3]

The molecular structure of PY 155 is central to its properties. Crystallographic studies have shown that the molecule exists predominantly in the bisketohydrazone tautomeric form, which is stabilized by strong intramolecular hydrogen bonding, contributing to its planarity and overall stability.[6]

Caption: Molecular Structure of **Pigment Yellow 155**.

General Spectroscopic Workflow

A validated characterization relies on a systematic workflow. The process ensures that data from different techniques are complementary and build a cohesive profile of the pigment.

Caption: General workflow for the spectroscopic characterization of PY 155.

UV-Visible (UV-Vis) Spectroscopy: The Basis of Color

Expertise & Experience: UV-Vis spectroscopy is the primary technique for quantifying the color properties of a pigment. It directly probes the electronic transitions within the molecule's extensive π -conjugated system, which are responsible for its absorption of visible light. The position and shape of the absorption maximum (λ_{max}) are fundamental to its characteristic yellow hue.[1] A shift in λ_{max} can indicate impurities, solvent interactions (solvatochromism), or changes in the pigment's crystalline form.[7]

Experimental Protocol:

- **Solvent Selection:** PY 155 has limited solubility. Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO) are effective solvents. Use of sonication may be required to achieve complete dissolution.^[1]
- **Sample Preparation:** Prepare a dilute stock solution of PY 155 in the chosen solvent (e.g., 10 mg/L). Ensure the concentration results in an absorbance reading within the linear range of the spectrophotometer (typically 0.2 - 1.0 A.U.).
- **Instrumentation:** Use a dual-beam UV-Vis spectrophotometer.
- **Measurement:**
 - Calibrate the baseline using a cuvette filled with the pure solvent.
 - Scan the sample solution from 800 nm to 200 nm.
 - Record the wavelength of maximum absorbance (λ_{max}).

Data Interpretation & Trustworthiness: The spectrum of PY 155 in a suitable solvent will exhibit a strong absorption band in the violet-blue region of the visible spectrum (typically 400-450 nm), which is why the pigment appears yellow. For yellow pigments, a λ_{max} around 449 nm has been reported in literature for similar compounds.^[8] The absence of unexpected peaks validates the purity of the sample, while the absorbance value at λ_{max} , according to the Beer-Lambert Law, confirms its concentration.

Fourier-Transform Infrared (FTIR) Spectroscopy: Molecular Fingerprinting

Expertise & Experience: FTIR spectroscopy is indispensable for identifying the functional groups within the PY 155 molecule. It provides a unique "fingerprint" that confirms its chemical identity and can quickly reveal the presence of synthetic precursors, additives, or degradation products. The technique is particularly sensitive to carbonyl (C=O), amine (N-H), and aromatic (C=C) vibrations.

Experimental Protocol:

- Sample Preparation:
 - KBr Pellet (Transmission): Mix ~1 mg of the dry pigment powder with ~100 mg of dry, spectroscopic-grade Potassium Bromide (KBr). Grind the mixture thoroughly and press it into a transparent pellet using a hydraulic press. This method provides high-quality spectra.
 - Attenuated Total Reflectance (ATR): Place a small amount of the pigment powder directly onto the ATR crystal (e.g., diamond). This is a faster method requiring minimal sample preparation.[\[9\]](#)
- Instrumentation: Use an FTIR spectrometer operating in the mid-infrared range (4000-400 cm^{-1}).[\[9\]](#)
- Measurement:
 - Collect a background spectrum of the empty sample compartment (or clean ATR crystal).
 - Place the sample in the beam path and collect the sample spectrum.
 - The instrument software will automatically ratio the sample spectrum against the background to produce the final absorbance or transmittance spectrum.

Data Interpretation & Trustworthiness: The FTIR spectrum of PY 155 is complex but reveals key structural features. By comparing the obtained spectrum to a reference, one can validate the pigment's identity.

Wavenumber (cm ⁻¹)	Vibrational Mode	Significance
~3435 (broad)	N-H stretching	Confirms the presence of the secondary amine (amide) groups. A broad signal can indicate hydrogen bonding. [10]
~3000-3100	Aromatic C-H stretching	Indicates the presence of the benzene rings in the structure.
~2850-2960	Aliphatic C-H stretching	Corresponds to the methyl (CH ₃) groups of the ester functionalities.
~1730 (sharp)	Ester C=O stretching	A strong, sharp peak characteristic of the four methoxycarbonyl groups. This is a key identifier. [10]
~1670	Amide I C=O stretching	Confirms the presence of the acetoacetamide amide linkages.
~1500-1600	Aromatic C=C stretching & N-H bending	Multiple bands confirming the aromatic rings and amide II vibrations.
~1200-1300	C-O stretching	Associated with the ester groups.

The presence and relative intensity of these peaks serve as a self-validating system. For instance, a strong ester carbonyl peak (~1730 cm⁻¹) without corresponding aliphatic C-H stretches would be anomalous and warrant further investigation.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Definitive Structure Elucidation

Expertise & Experience: While UV-Vis and FTIR confirm color and functional groups, NMR provides the definitive, atom-by-atom map of the molecular structure. Both ¹H and ¹³C NMR are

employed to ensure every part of the molecule is accounted for. This is the most powerful technique for absolute structural confirmation and for identifying and quantifying isomeric impurities or residual starting materials.

Experimental Protocol:

- **Solvent Selection:** A deuterated solvent capable of dissolving the pigment is required. DMSO- d_6 is a common choice.
- **Sample Preparation:** Dissolve 5-10 mg of PY 155 in approximately 0.6 mL of the deuterated solvent in an NMR tube. Gentle heating or sonication may be necessary.
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better signal dispersion.
- **Measurement:**
 - Acquire a standard 1H NMR spectrum.
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Advanced 2D NMR experiments (like COSY and HSQC) can be run to confirm connectivity if needed.

Data Interpretation & Trustworthiness:

- 1H NMR: The spectrum will show distinct signals for aromatic protons (typically 7.0-8.5 ppm), the N-H protons (can be broad and downfield), and the methyl protons of the ester and acetyl groups (typically 2.0-4.0 ppm). The integration of these peaks must correspond to the number of protons in the proposed structure.
- ^{13}C NMR: The carbon spectrum provides complementary information. Key signals include those for the carbonyl carbons of the esters and amides (160-180 ppm), the aromatic carbons (110-150 ppm), and the methyl carbons (20-50 ppm). The presence of signals corresponding to carboxylic acid carbons is a key piece of evidence for the overall structure.

[1][10]

The combination of ^1H and ^{13}C NMR data allows for an unambiguous assignment of the entire molecular structure, providing the highest level of trustworthiness in identity confirmation.

Mass Spectrometry (MS): Molecular Weight Verification

Expertise & Experience: Mass spectrometry provides a direct measurement of the pigment's molecular weight, serving as a final, crucial check on its identity. It is also highly sensitive for detecting impurities with different molecular weights.

Experimental Protocol:

- **Sample Preparation:** Prepare a very dilute solution of the pigment in a suitable solvent like methanol or acetonitrile, often with a small amount of formic acid to promote ionization.
- **Instrumentation:** An electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI) mass spectrometer is typically used.
- **Measurement:** Infuse the sample solution into the spectrometer and acquire the mass spectrum in positive ion mode.

Data Interpretation & Trustworthiness: The spectrum should show a prominent peak corresponding to the protonated molecule $[\text{M}+\text{H}]^+$ at m/z 717.66 (calculated for $\text{C}_{34}\text{H}_{33}\text{N}_6\text{O}_{12}^+$). The detection of this exact mass (or a high-resolution mass measurement confirming the elemental composition) provides unequivocal proof of the pigment's molecular formula and weight.

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